

A Comparative Analysis of the Antioxidant Activity of T-1330 and Irganox 1010

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: T-1330

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This guide provides a detailed comparison of the antioxidant properties of two widely used hindered phenolic primary antioxidants: **T-1330** (also known as Antioxidant 1330 or Irganox 1330) and Irganox 1010. Both are instrumental in protecting organic materials, particularly polymers, from thermo-oxidative degradation. This comparison is intended for researchers, scientists, and professionals in drug development and material science, offering objective performance data and detailed experimental methodologies.

Introduction to T-1330 and Irganox 1010

T-1330 and Irganox 1010 are high-molecular-weight hindered phenolic antioxidants.^{[1][2]} Their primary function is to inhibit oxidation and extend the service life of materials like plastics, synthetic fibers, and elastomers by preventing degradation caused by exposure to heat and oxygen.^{[1][2][3]} They achieve this by scavenging free radicals, which are highly reactive species that initiate and propagate the degradation process.

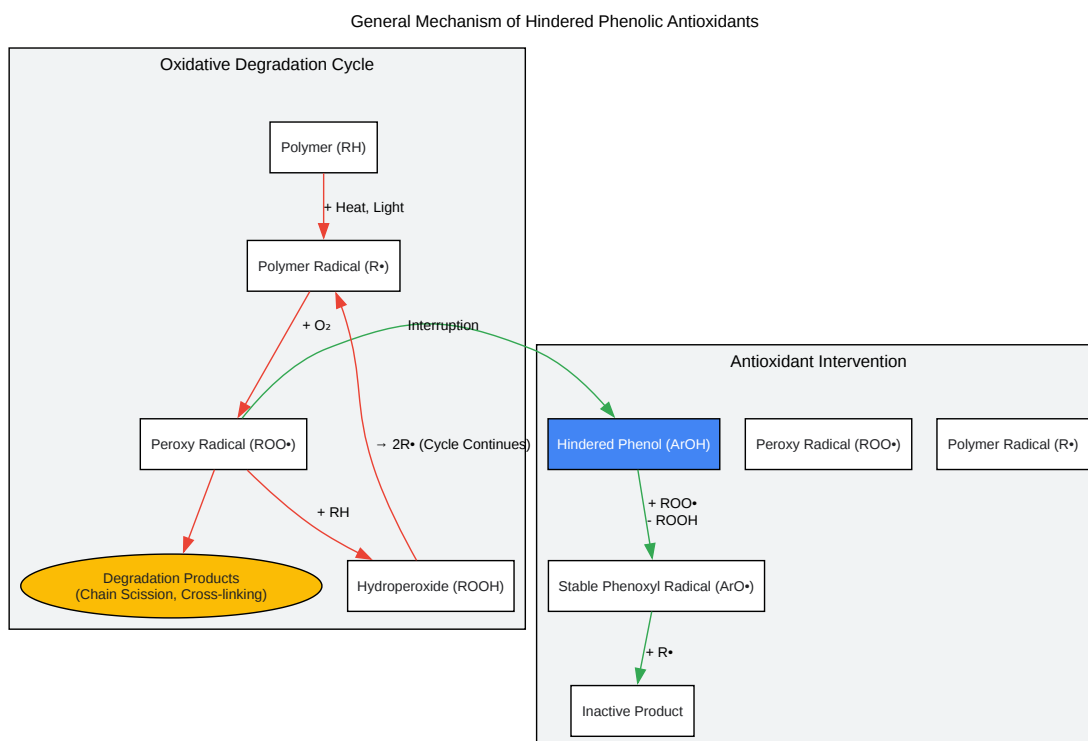
T-1330 (Antioxidant 1330), chemically known as 1,3,5-trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene, is recognized for its high effectiveness, good compatibility with various substrates, low volatility, and high resistance to extraction. It is particularly recommended for polyolefin applications that demand excellent resistance to water extraction and minimal color development.

Irganox 1010, with the chemical name tetrakis[methylene(3,5-di-tert-butyl-4-hydroxyhydrocinnamate)] methane, is another staple in the polymer industry. It is known for its

exceptional stability and low volatility, making it a versatile antioxidant for a wide range of polymers.

Mechanism of Antioxidant Action

Both **T-1330** and Irganox 1010 function through a free-radical scavenging mechanism. The "hindered phenol" structure is key to their activity. The hydroxyl (-OH) group on the aromatic ring donates a hydrogen atom to a reactive polymer radical ($R\bullet$) or peroxy radical ($ROO\bullet$), neutralizing it and thereby interrupting the degradation chain reaction. The antioxidant itself is converted into a stable phenoxyl radical, which is unreactive due to the steric hindrance provided by the bulky tert-butyl groups adjacent to the hydroxyl group. This stability prevents the antioxidant radical from initiating new degradation chains.



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Caption: Free-radical scavenging mechanism of hindered phenolic antioxidants.

Comparative Performance Analysis

While both antioxidants are effective, their performance can differ based on the specific application, environmental conditions, and polymer matrix.

Property	T-1330 (Irganox 1330)	Irganox 1010
Chemical Name	1,3,5-trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene	Tetrakis[methylene(3,5-di-tert-butyl-4-hydroxyhydrocinnamate)]methane
CAS Number	1709-70-2	6683-19-8
Molecular Weight	775.2 g/mol	1177.6 g/mol
Physical Form	White to off-white crystalline powder	White, crystalline powder
Melting Point	248-250 °C	110-125 °C
Key Features	High resistance to extraction, low color development, excellent dielectric properties.	High thermal stability, low volatility, broad compatibility with polymers.
Extraction Resistance	Exhibits high resistance to water extraction. Transformation products may retain antioxidant capacity.	Contains ester groups susceptible to hydrolysis, which can lead to extraction, potentially reducing long-term stability in contact with water.
Oxidation Capacity	Good resistance to thermal oxidation.	Slightly higher oxidation capacity compared to T-1330.
Primary Applications	Polyolefins (pipes, wires, cables), engineering plastics, elastomers, adhesives.	Polyolefins, synthetic fibers, elastomers, adhesives, plastics.

A key differentiator is their performance in aqueous environments. Irganox 1010 contains ester groups that can be hydrolyzed, and the resulting products may migrate out of the polymer matrix. This can lead to a faster depletion of the antioxidant. In contrast, **T-1330** shows better

resistance to water extraction. Studies have shown that while the parent **T-1330** concentration may decrease, it can form transformation products within the polymer that still possess antioxidant capabilities, leading to a less significant drop in overall stability as measured by Oxidative Induction Time (OIT).

Experimental Protocols and Data

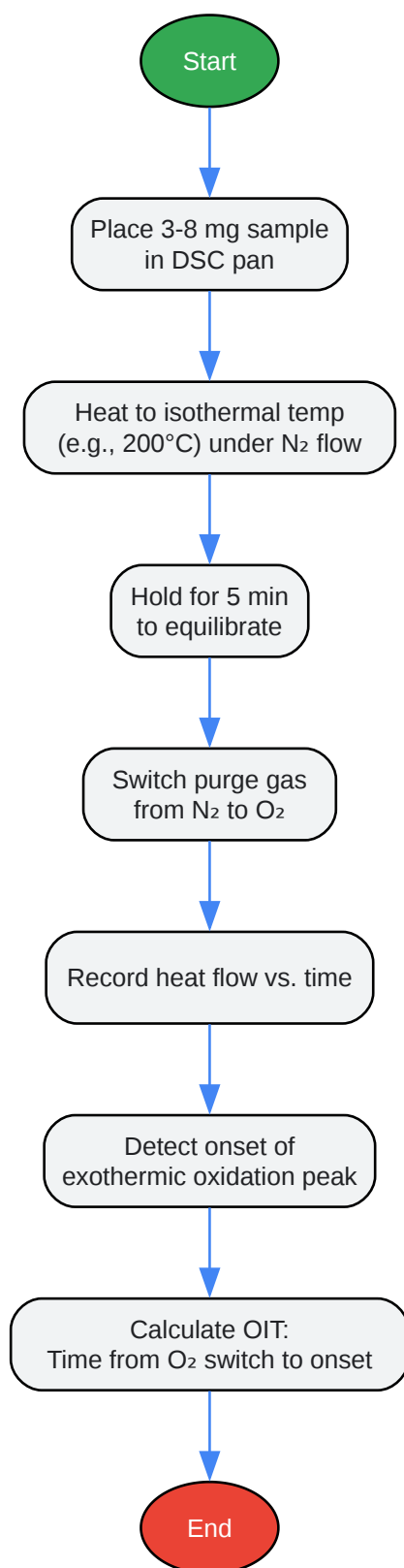
The antioxidant activity of these compounds is often evaluated by measuring the material's resistance to thermo-oxidative degradation.

Oxidative Induction Time (OIT) Test

The OIT test is a standard method used to determine the thermal stability of a material. It measures the time until the onset of exothermic oxidation of a sample at a constant temperature in an oxygen atmosphere. A longer OIT indicates better stabilization.

Methodology (based on ISO 11357-6):

- **Sample Preparation:** A small sample (typically 3-8 mg) of the stabilized polymer is placed in an aluminum pan.
- **Heating:** The sample is heated in a Differential Scanning Calorimeter (DSC) instrument under an inert nitrogen atmosphere to a specified isothermal temperature (e.g., 200°C or 210°C).
- **Isothermal Hold:** The sample is held at the target temperature for a short period (e.g., 5 minutes) to ensure thermal equilibrium.
- **Gas Switch:** The purge gas is switched from nitrogen to pure oxygen.
- **Measurement:** The instrument records the heat flow. The time from the introduction of oxygen until the onset of the exothermic oxidation peak is measured as the OIT.



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Caption: Experimental workflow for the Oxidative Induction Time (OIT) test.

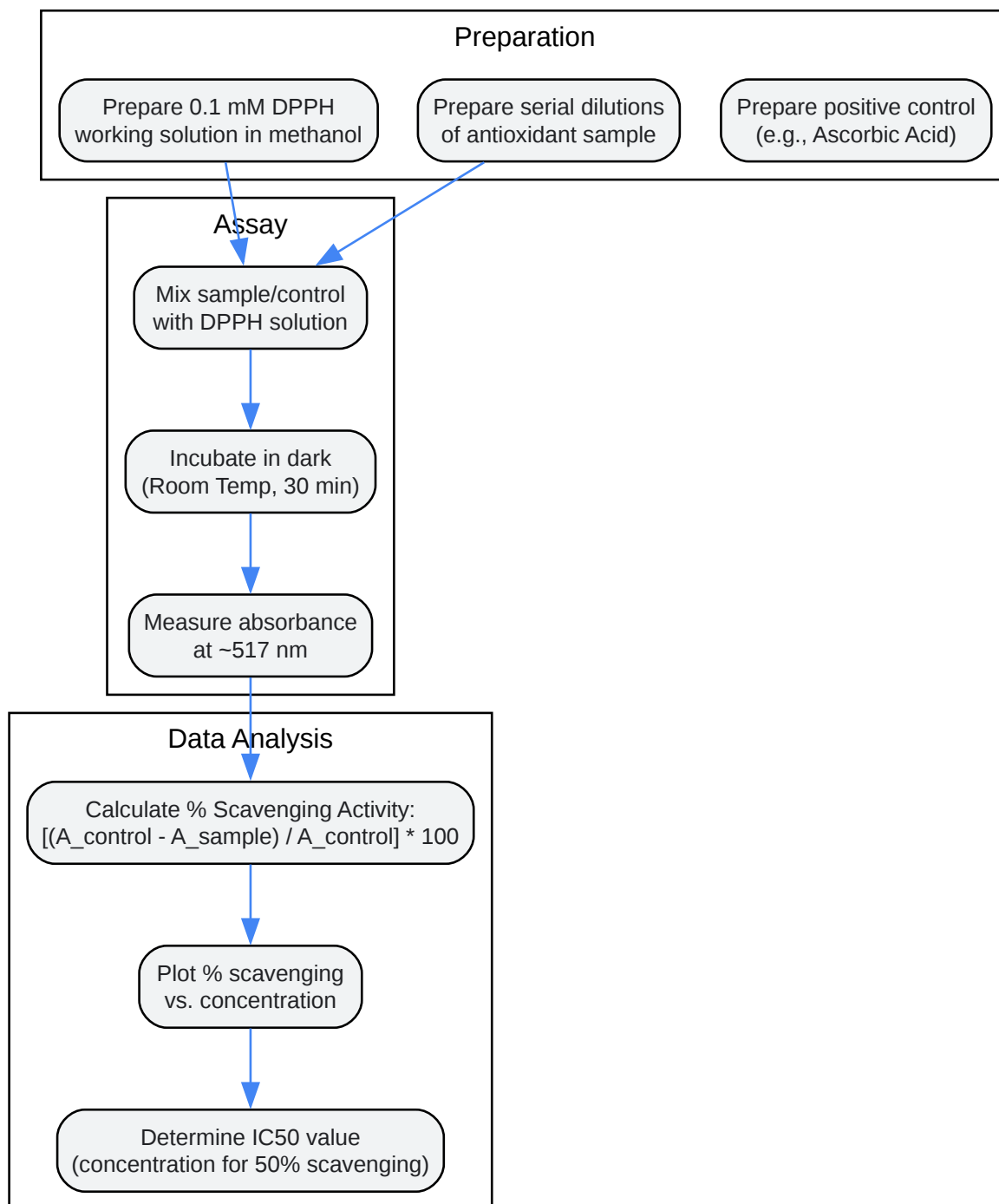
Comparative Data: Direct OIT comparison data from a single study under identical conditions is limited in the public domain. However, literature suggests that in applications involving water contact, materials stabilized with **T-1330** tend to retain their OIT values better over time compared to those with Irganox 1010 due to the latter's susceptibility to hydrolysis and extraction. For example, one study on polypropylene pipes found that the pipe with the best OIT value, which remained intact after prolonged high-temperature pressure testing, contained both Irganox 1010 and **T-1330**.

DPPH Radical Scavenging Assay

While more common for natural products, the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a fundamental method to assess the free-radical scavenging ability of a compound. It is a rapid, simple, and inexpensive method.

Methodology:

- **Solution Preparation:** A working solution of DPPH in a suitable solvent (e.g., methanol) is prepared. The antioxidant compound is also dissolved and serially diluted to create a range of concentrations.
- **Reaction:** A fixed volume of the DPPH solution is mixed with the antioxidant solution.
- **Incubation:** The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes).
- **Measurement:** The absorbance of the solution is measured using a spectrophotometer at a wavelength of approximately 517 nm.
- **Calculation:** The scavenging activity is calculated by the decrease in absorbance. A lower absorbance indicates higher radical scavenging activity. The results are often expressed as the IC₅₀ value, which is the concentration of the antioxidant required to scavenge 50% of the DPPH radicals.



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Caption: Experimental workflow for the DPPH radical scavenging assay.

Conclusion

Both **T-1330** and Irganox 1010 are highly effective hindered phenolic antioxidants crucial for the stabilization of polymeric materials.

- Irganox 1010 is a versatile, high-performance antioxidant with excellent thermal stability suitable for a broad range of applications.
- **T-1330** offers comparable thermal stability with the added advantages of superior resistance to extraction, particularly in aqueous environments, and low color formation. Its transformation products may also contribute to long-term stability.

The choice between **T-1330** and Irganox 1010 should be guided by the specific requirements of the application. For general-purpose stabilization where high thermal stability is paramount, Irganox 1010 is an excellent choice. For applications requiring long-term durability in contact with water or other solvents, or where minimal color change is critical, **T-1330** presents a more robust solution.

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- To cite this document: BenchChem. [A Comparative Analysis of the Antioxidant Activity of T-1330 and Irganox 1010]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b016545#comparing-the-antioxidant-activity-of-t-1330-and-irganox-1010\]](https://www.benchchem.com/product/b016545#comparing-the-antioxidant-activity-of-t-1330-and-irganox-1010)

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